

# Bis[(pinacolato)boryl]methane synthesis and characterization

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## Compound of Interest

Compound Name: Bis[(pinacolato)boryl]methane

Cat. No.: B124671

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An In-depth Technical Guide to **Bis[(pinacolato)boryl]methane**: Synthesis, Characterization, and Applications

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Bis[(pinacolato)boryl]methane**, also known as methylenebis(boronic acid pinacol ester), is a versatile organoboron compound with significant applications in organic synthesis, materials science, and medicinal chemistry.<sup>[1]</sup> Its unique structure, featuring two pinacolato boronate esters attached to a central methylene group, makes it a valuable reagent for constructing complex molecular architectures.<sup>[1]</sup> This guide provides a comprehensive overview of its synthesis, detailed characterization data, and key applications, serving as a technical resource for professionals in the chemical and pharmaceutical sciences.

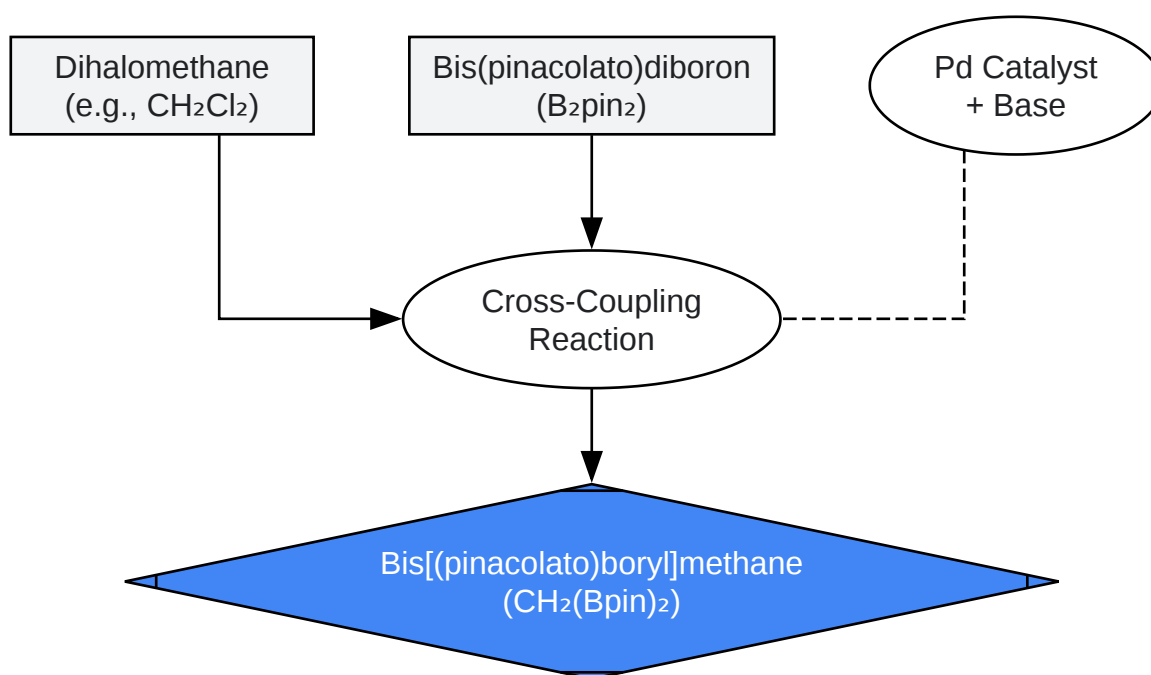
## Synthesis of Bis[(pinacolato)boryl]methane: A Conceptual Overview

While specific, detailed experimental protocols for the synthesis of **bis[(pinacolato)boryl]methane** are not readily available in public domain literature, several strategic approaches have been described. These methods generally involve the formation of carbon-boron bonds at a central methylene carbon.

The primary synthetic strategies include:

- **Borylation of Methylene Compounds:** This approach involves reacting suitable methylene substrates with pinacolato boron reagents.
- **Transition Metal-Catalyzed Reactions:** Palladium-catalyzed cross-coupling techniques are frequently employed to facilitate the formation of the C-B bonds.<sup>[2]</sup> One conceptual pathway involves the coupling of a dihalomethane with a diboron reagent like bis(pinacolato)diboron in the presence of a palladium catalyst.
- **Boronic Acid Ester Methods:** Syntheses can also proceed from boronic acid esters under specific conditions that favor the formation of the geminal bis-boryl structure.<sup>[2]</sup>

A generalized conceptual pathway for a transition metal-catalyzed synthesis is illustrated below.



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Caption: Generalized pathway for transition metal-catalyzed synthesis.

## Physicochemical and Spectroscopic Properties

**Bis[(pinacolato)boryl]methane** is a white to off-white low melting solid.<sup>[3]</sup> It is characterized by its high solubility in common organic solvents and relative stability, which facilitates its

handling and use in various synthetic applications.[1]

**Table 1: Physicochemical Properties**

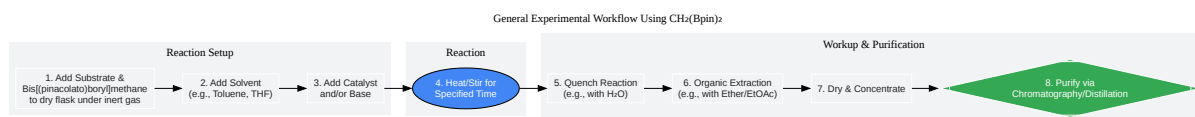
| Property          | Value   | Reference(s) |
|-------------------|---|--------------|
| CAS Number        | 78782-17-9  | [4][5][6][7] |
| Molecular Formula | C <sub>13</sub> H <sub>26</sub> B <sub>2</sub> O <sub>4</sub> | [4][5][6][7] |
| Molecular Weight  | 267.97 g/mol  | [4][5][6]    |
| Appearance        | White to Off-White Low Melting Solid                          |              |
| Melting Point     | 51.0 to 55.0 °C   |              |
| Boiling Point     | 272.0 ± 23.0 °C (Predicted)                                   | [8]          |
| Solubility        | Chloroform (Slightly), Methanol (Slightly)                    | [8]          |
| Storage           | Store at -20 °C to <-15°C, under inert gas                    | [4][6]       |

**Table 2: Spectroscopic Data**

| Technique           | Solvent            | Chemical Shift (δ) / Wavenumber (cm <sup>-1</sup> )   | Reference(s) |
|---------------------|--------------------|---|--------------|
| <sup>1</sup> H-NMR  | CDCl <sub>3</sub>  | ~1.2 ppm (s, 24H, -C(CH <sub>3</sub> ) <sub>4</sub> ), ~0.8 ppm (s, 2H, -CH <sub>2</sub> -)                                       | [9]          |
| <sup>13</sup> C-NMR | CDCl <sub>3</sub>  | ~83 ppm (-C(CH <sub>3</sub> ) <sub>4</sub> ), ~24 ppm (-C(CH <sub>3</sub> ) <sub>4</sub> ), Methylene carbon signal not specified | [9]          |
| <sup>11</sup> B-NMR | THF-d <sub>8</sub> | Equilibrium with LiOt-Bu monitored by <sup>11</sup> B NMR   | [10]         |

## Experimental Protocols and Workflows

As specific synthesis protocols are not available, this section outlines a generalized workflow for reactions utilizing **bis[(pinacolato)boryl]methane**, such as in the Boron-Wittig olefination or palladium-catalyzed cross-coupling reactions.



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Caption: A typical workflow for reactions involving **bis[(pinacolato)boryl]methane**.

## Applications in Research and Development

**Bis[(pinacolato)boryl]methane** is a cornerstone reagent in modern organic chemistry with diverse applications.

- **Organic Synthesis:** It serves as a crucial building block for creating enantioenriched secondary boronate esters. These esters are excellent partners in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds with high stereochemical fidelity.<sup>[3][5]</sup> Its utility has been demonstrated in the multigram-scale synthesis of various building blocks.<sup>[11]</sup>
- **Cross-Coupling Reactions:** The compound is a versatile reagent in various catalytic cross-coupling reactions, enabling the efficient formation of carbon-boron and subsequent carbon-carbon bonds.<sup>[1]</sup> This is particularly valuable for synthesizing complex organic molecules.<sup>[1]</sup>
- **Drug Development and Medicinal Chemistry:** As an organoboronate derivative, **bis[(pinacolato)boryl]methane** has been identified as an inhibitor of matrix

metalloproteinase (MMP-2). Overexpression of MMP-2 is linked to the progression of diseases like cancer, making this compound a point of interest for therapeutic research.[8]

- Materials Science: It is also utilized in the development of advanced materials, such as specialized polymers and catalysts, owing to its favorable reactivity and stability.[1]

## Safety and Handling

Appropriate safety measures must be taken when handling **bis[(pinacolato)boryl]methane**.

- Signal Word: Warning[12]
- Hazard Statements:
  - H315: Causes skin irritation.[12]
  - H319: Causes serious eye irritation.[12]
  - H335: May cause respiratory irritation.[12]
- Precautionary Statements: P261, P264, P271, P280, P302 + P352, P305 + P351 + P338.[12]
- Storage: The compound should be stored at low temperatures (−20 °C to <−15°C) under an inert atmosphere such as nitrogen to ensure its stability.[4][6]

## Conclusion

**Bis[(pinacolato)boryl]methane** is a reagent of considerable value, bridging fundamental synthetic chemistry with applied fields like drug discovery and materials science. While detailed, publicly accessible synthesis protocols remain elusive, its physicochemical properties and spectroscopic signatures are well-characterized. Its role in facilitating complex C-C bond formation and its potential as a bioactive molecule underscore its importance. This guide consolidates the current technical knowledge on this compound, providing a foundation for researchers and developers seeking to leverage its unique chemical properties.

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